

Best practices for handling and storing Plinol safely

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Compound of Interest

Compound Name: *Plinol*

Cat. No.: *B1143882*

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Technical Support Center: Plinol

This technical support center provides essential information for the safe handling and storage of **Plinol** (CAS: 72402-00-7), also known as 1,2-Dimethyl-3-(1-methylethenyl)-cyclopentanol.^[1] The following troubleshooting guides and frequently asked questions (FAQs) are designed to assist researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **Plinol** and what are its primary hazards?

Plinol is a cyclopentanol derivative with the molecular formula C₁₀H₁₈O.^{[1][2]} According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Plinol** is classified as causing skin irritation (Category 2) and serious eye irritation (Category 2).^{[1][3]} Therefore, appropriate personal protective equipment (PPE) should always be used when handling this compound.

Q2: What are the recommended storage conditions for **Plinol**?

Plinol should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] It is important to store it separately from foodstuff containers or incompatible materials.^[1]

Q3: What type of personal protective equipment (PPE) is required when working with **Plinol**?

When handling **Plinol**, it is essential to wear protective gloves, protective clothing, and eye/face protection.[1][3] In situations where aerosols or dust may be generated, respiratory protection may also be necessary.

Q4: What should I do in case of accidental skin or eye contact with **Plinol**?

In case of skin contact, immediately wash the affected area with plenty of water.[1] If skin irritation occurs, seek medical attention.[1][3] For eye contact, rinse cautiously with water for several minutes.[1] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1] If eye irritation persists, get medical advice/attention.[3]

Q5: How should I handle a spill of **Plinol**?

For a spill, ensure adequate ventilation and remove all sources of ignition.[1] Avoid breathing vapors, mist, or gas.[1] Use personal protective equipment, including chemical-impermeable gloves.[1] Collect the spilled material and place it in a suitable, closed container for disposal.[1] Prevent the chemical from entering drains.[1]

Troubleshooting Guide

Problem: I am observing skin irritation after handling **Plinol**.

- Possible Cause: Inadequate or improper use of personal protective equipment (PPE).
- Solution: Always wear appropriate chemical-resistant gloves and a lab coat when handling **Plinol**. Ensure that your gloves are intact and that you wash your hands thoroughly after handling the substance, even if you were wearing gloves. If irritation persists, seek medical advice.[1]

Problem: The **Plinol** in my laboratory has a different appearance than expected.

- Possible Cause: The physical appearance of **Plinol** can vary, with some sources describing it as an off-white to white solid and others as a colorless liquid.[4][5] This could be due to the presence of different isomers or impurities.
- Solution: Always refer to the certificate of analysis (CoA) provided by the supplier for the specific lot you are using. If you have concerns about the quality of the material, contact the

supplier for clarification.

Problem: My experiment involving **Plinol** is not yielding the expected results.

- Possible Cause: The stability of **Plinol** or its reactivity with other substances in your experiment may be a factor.
- Solution: Review the experimental protocol and consider the stability of **Plinol** under your specific reaction conditions. Ensure that all reagents and solvents are pure and that the experimental setup is appropriate.

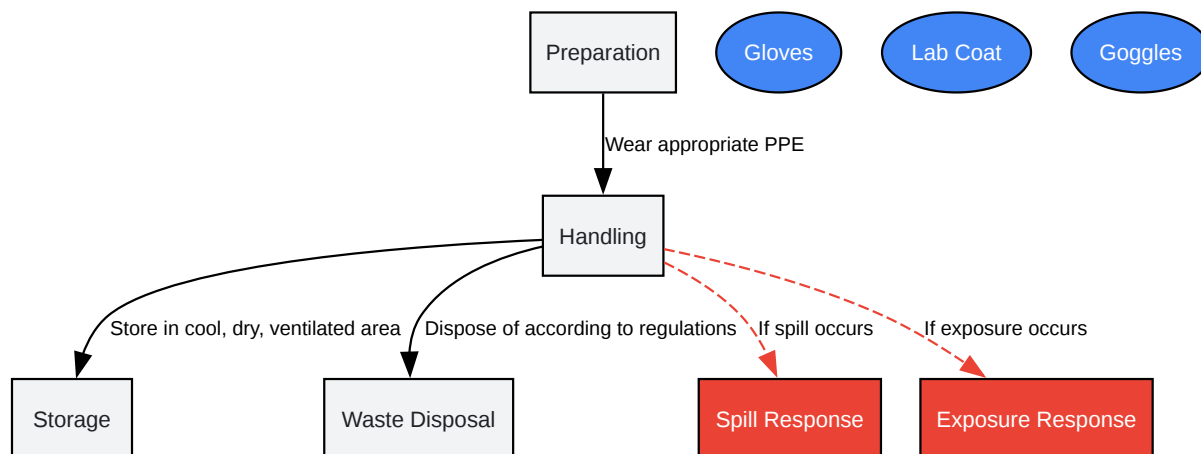
Quantitative Data

The following table summarizes key quantitative data for **Plinol**:

Property	Value	Source(s)
Molecular Formula	C10H18O	[1] [2]
Molecular Weight	154.25 g/mol	[1]
CAS Number	72402-00-7	[1]
Melting Point	94 °C	
Boiling Point	209 °C	
Flash Point	172.00 °F (77.78 °C)	N/A
Water Solubility	1.482 g/L (at 23.5 °C)	[3]

Experimental Workflow for Safe Handling

The following diagram illustrates the recommended workflow for safely handling and storing **Plinol** in a laboratory setting.



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Safe handling and storage workflow for **Plinol**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. CAS 72402-00-7: Plinol | CymitQuimica [cymitquimica.com]
- 3. Page loading... [wap.guidechem.com]
- 4. CAS No.72402-00-7, PLINOL Suppliers [lookchem.com]
- 5. PLINOL CAS 72402-00-7, CasNo.72402-00-7 Hebei Dangtong Biological Technology Co.,LTD China (Mainland) [nengxian.lookchem.com]
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